

Essential Safety and Operational Guide for Handling Dicyclohexyl Ketone

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Compound of Interest		
Compound Name:	Dicyclohexyl ketone	
Cat. No.:	B1670488	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for handling **Dicyclohexyl ketone** (CAS No. 119-60-8). Adherence to these guidelines is critical for ensuring laboratory safety and responsible chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

Dicyclohexyl ketone is a combustible liquid that may cause skin and eye irritation.[1] While specific toxicity data is limited, it is prudent to handle it as a potentially hazardous substance.[2] Engineering controls, such as a certified chemical fume hood, should be the primary means of exposure control.[2]

A comprehensive personal protective equipment strategy is mandatory. The following table summarizes the required PPE for handling **Dicyclohexyl ketone**.



Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US) standards).[2]	To protect against splashes that can cause serious eye irritation.
Skin Protection	Gloves: Butyl rubber gloves are recommended for extended contact. Neoprene may be considered for shorter durations. Nitrile gloves are generally not recommended for ketones. Protective Clothing: A chemically resistant lab coat or apron.[3] For large quantities, impervious clothing is advised.	To prevent skin contact. While specific breakthrough data for Dicyclohexyl ketone is unavailable, data for similar ketones indicates poor resistance for nitrile gloves. Butyl rubber generally offers good resistance to ketones.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if there is a risk of generating aerosols.	To prevent inhalation of potentially irritating vapors.

Quantitative Data Summary

The following table summarizes key quantitative data for **Dicyclohexyl ketone** and related safety information.



Property	Value	Reference
CAS Number	119-60-8	
Molecular Formula	C13H22O	-
Molecular Weight	194.31 g/mol	-
Appearance	Colorless to light yellow liquid	-
Boiling Point	138 °C at 13 mmHg	-
Density	0.986 g/mL at 25 °C	-
Flash Point	>110 °C (>230 °F)	-
Occupational Exposure Limits	No specific limits have been established for Dicyclohexyl ketone. For the related compound, Cyclohexanone (CAS 108-94-1), the following limits are established: - OSHA PEL: 50 ppm (200 mg/m³) TWA - NIOSH REL: 25 ppm (100 mg/m³) TWA - ACGIH TLV: 20 ppm TWA, 50 ppm STEL	
Glove Breakthrough Time (Estimated)	Butyl Rubber: > 116 minutes (based on data for Methyl Ethyl Ketone) Nitrile: Not Recommended (general poor resistance to ketones)	This is an estimate based on a similar ketone. Specific testing for Dicyclohexyl ketone is recommended for critical applications.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls

• Fume Hood: All handling of **Dicyclohexyl ketone** must be conducted in a properly functioning and certified chemical fume hood.



- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.
- Labeling: Clearly label all containers with the chemical name, "Dicyclohexyl ketone," and appropriate hazard warnings.

Handling the Liquid

- Don PPE: Before handling, put on all required personal protective equipment as outlined in the table above.
- Dispensing: When transferring or dispensing the liquid, use a funnel or other appropriate tools to minimize splashing and vapor generation.
- Container Management: Keep containers tightly closed when not in use to prevent the escape of vapors.

Post-Handling

- Decontamination: Thoroughly decontaminate all work surfaces and equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete, even
 if gloves were worn.
- PPE Removal: Remove PPE carefully to avoid self-contamination.

Disposal Plan

All waste contaminated with **Dicyclohexyl ketone** is considered hazardous waste and must be disposed of accordingly.

Waste Segregation and Collection

 Waste Container: Collect all **Dicyclohexyl ketone** waste, including unused material and contaminated items, in a designated, chemically compatible, and leak-proof container with a secure lid.



- Labeling: Clearly label the waste container as "Hazardous Waste," with the full chemical name "**Dicyclohexyl ketone**," and any other required hazard information.
- No Mixing: Do not mix **Dicyclohexyl ketone** waste with other waste streams unless
 explicitly permitted by your institution's environmental health and safety (EHS) department.

Disposal of Contaminated PPE

- Gloves and Disposables: Contaminated gloves, wipes, and other disposable materials should be collected in a sealed bag and placed in the designated hazardous waste container.
- Reusable PPE: Decontaminate reusable PPE, such as safety goggles and face shields, according to your institution's established procedures before reuse.

Final Disposal

- Licensed Disposal Company: The final disposal of Dicyclohexyl ketone waste must be handled by a licensed hazardous waste disposal company.
- Institutional Procedures: Follow your institution's specific procedures for hazardous waste pickup and disposal. Contact your EHS office for guidance.

Emergency ProceduresSpill Response

- Evacuate: In case of a large spill, evacuate the immediate area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: For small spills, contain the liquid with an inert absorbent material (e.g., vermiculite, sand).
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material using nonsparking tools and place it in a sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.



First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Workflow Diagram



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Caption: Safe handling workflow for **Dicyclohexyl ketone**.

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